

Protoporphyrin IX: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: GH-IX

Cat. No.: B1172645

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Protoporphyrin IX (PPIX), a pivotal tetrapyrrole intermediate in the biosynthesis of heme and chlorophyll. This document covers its core chemical and physical properties, detailed experimental protocols for its extraction, purification, and analysis, and its role in key signaling pathways.

Chemical and Physical Data

Protoporphyrin IX is a naturally occurring photosensitizer with the CAS number 553-12-8. Its fundamental properties are summarized below.

Identifiers and Chemical Formula

Identifier	Value
CAS Number	553-12-8[1]
IUPAC Name	7,12-Diethenyl-3,8,13,17-tetramethylporphyrin-2,18-dipropanoic acid
Molecular Formula	C ₃₄ H ₃₄ N ₄ O ₄
Molecular Weight	562.66 g/mol
Canonical SMILES	<chem>CC1=C(C2=CC3=C(C(=C(N3)C=C4C(=C(C(=N4)C=C5C(=C(C(=N5)C=C1N2)C=C)C)CCC(=O)O)C)C=C)C)CCC(=O)O</chem>
InChI Key	KSFOVUSSGSKXFI-UJXXFSCMSA-N

Physical and Spectral Properties

Property	Value
Appearance	Dark violet or purple powder
Melting Point	>300 °C (decomposes)
Solubility	Soluble in DMSO. Sparingly soluble in methanol. Insoluble in water.
UV-Vis Absorption (in 25% HCl)	408 nm (Soret band), 557 nm, 602 nm
Fluorescence Emission	~635 nm

Experimental Protocols

This section outlines detailed methodologies for the extraction, purification, and analysis of Protoporphyrin IX.

Extraction of Protoporphyrin IX from Eggshells

This protocol describes a common method for extracting Protoporphyrin IX from brown eggshells.

Materials:

- Brown eggshells
- 2M Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous sodium sulfate
- Buchner funnel and filter paper
- Separatory funnel
- Rotary evaporator

Procedure:

- Crush clean, dry brown eggshells into a fine powder.
- In a flask, add the powdered eggshells and cover them with 2M HCl.
- Slowly add ethyl acetate while stirring. Continue until the CO₂ evolution ceases.
- Filter the mixture using a Buchner funnel to remove the eggshell matrix.
- Transfer the filtrate to a separatory funnel. Collect the organic (ethyl acetate) layer.
- Wash the organic layer with distilled water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the sodium sulfate.
- Evaporate the ethyl acetate using a rotary evaporator to obtain the crude Protoporphyrin IX extract.

Purification by Column Chromatography

Further purification of the crude extract can be achieved using silica gel column chromatography.

Materials:

- Crude Protoporphyrin IX extract
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate
- Glass column

Procedure:

- Prepare a silica gel slurry in hexane and pack it into a glass column.
- Dissolve the crude Protoporphyrin IX extract in a minimal amount of ethyl acetate and load it onto the column.
- Elute the column with a gradient of ethyl acetate in hexane. Start with a low percentage of ethyl acetate and gradually increase the polarity.
- Collect the colored fractions. Protoporphyrin IX will elute as a distinct colored band.
- Monitor the fractions using UV-Vis spectroscopy to identify the fractions containing pure Protoporphyrin IX.
- Combine the pure fractions and evaporate the solvent to yield purified Protoporphyrin IX.

Analysis by High-Performance Liquid Chromatography (HPLC)

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV-Vis or fluorescence detector.

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 20% B to 100% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Detection: UV-Vis at 408 nm or fluorescence with excitation at ~400 nm and emission at ~635 nm.

Sample Preparation:

- Dissolve a small amount of the purified Protoporphyrin IX in the mobile phase.
- Filter the sample through a 0.45 μ m syringe filter before injection.

Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of purified Protoporphyrin IX in approximately 0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Ensure the sample is fully dissolved. Gentle warming or sonication may be required.
- Filter the solution through a glass wool plug into a clean, dry NMR tube.

Acquisition Parameters (^1H NMR):

- Spectrometer: 400 MHz or higher.
- Pulse Program: Standard single-pulse experiment.

- Number of Scans: 16-64, depending on concentration.
- Relaxation Delay: 1-2 seconds.

Acquisition Parameters (^{13}C NMR):

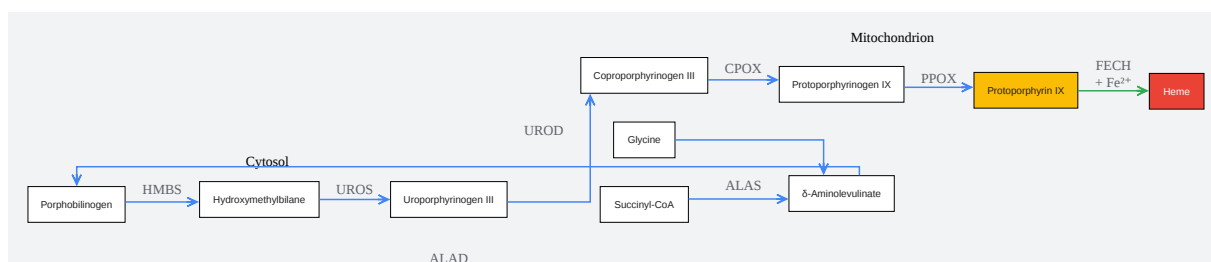
- Spectrometer: 100 MHz or higher.
- Pulse Program: Standard proton-decoupled experiment.
- Number of Scans: 1024 or more, as ^{13}C has low natural abundance.
- Relaxation Delay: 2-5 seconds.

Signaling Pathways and Biological Role

Protoporphyrin IX is a crucial intermediate in the biosynthesis of heme and chlorophylls.[1] Its accumulation or dysregulation is associated with certain pathological conditions.

Heme Biosynthesis Pathway

Protoporphyrin IX is the immediate precursor to heme. The final step in this pathway involves the insertion of ferrous iron (Fe^{2+}) into the porphyrin ring, a reaction catalyzed by the enzyme ferrochelatase.[2][3]

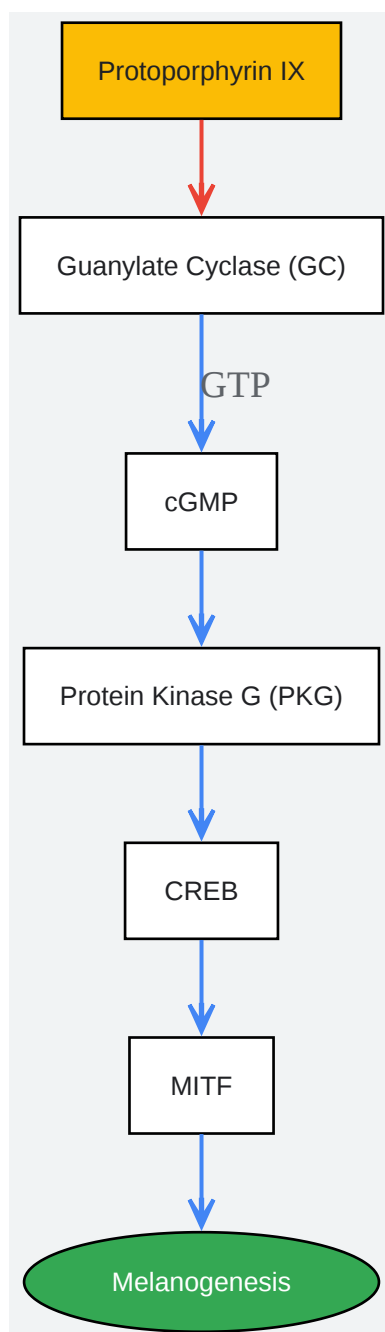


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Caption: A simplified diagram of the heme biosynthesis pathway.

Role in Melanogenesis via the cGMP/PKG Signaling Pathway

Protoporphyrin IX has been shown to stimulate melanogenesis by activating the guanylate cyclase (GC) / cyclic guanosine monophosphate (cGMP) / protein kinase G (PKG) signaling pathway.

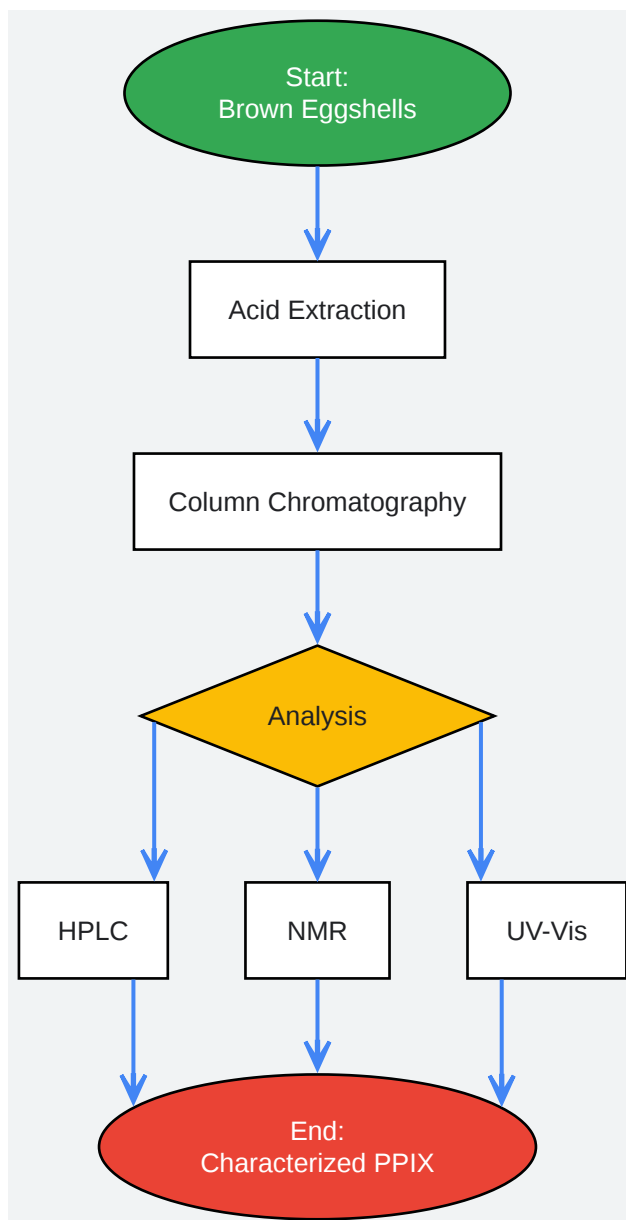


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Caption: Protoporphyrin IX-induced melanogenesis signaling.

Experimental Workflow Overview

The following diagram provides a logical workflow for the isolation and characterization of Protoporphyrin IX.



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Caption: General workflow for Protoporphyrin IX experiments.

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References

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